

Application Notes and Protocols for Isotopic Labeling with (R)-[13C]Mevalonate

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Compound of Interest

Compound Name: (R)-mevalonate

Cat. No.: B075417

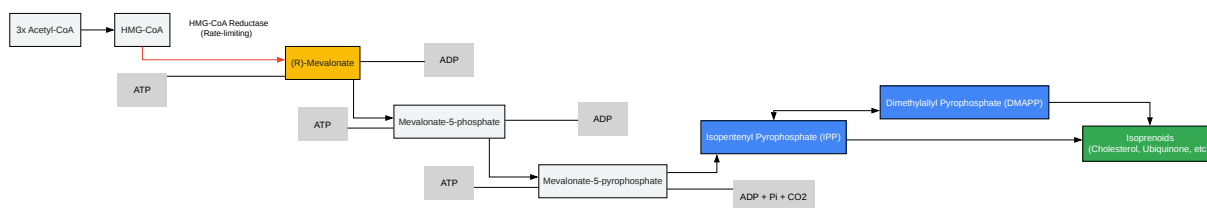
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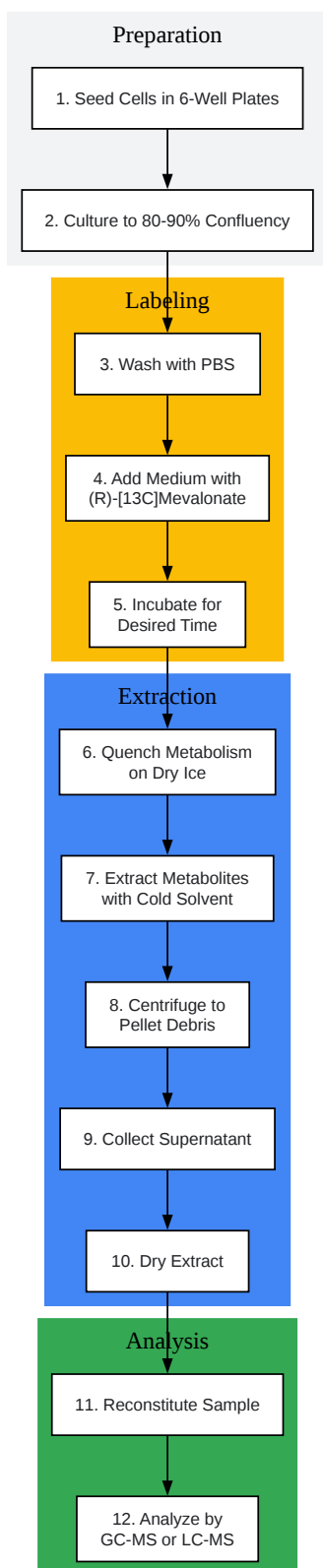
Audience: Researchers, scientists, and drug development professionals.

Introduction: Isotopic labeling is a powerful technique used to trace the metabolic fate of a compound within a biological system.[1] By replacing carbon-12 atoms with the stable heavy isotope carbon-13 (^{13}C), researchers can track the incorporation of the labeled substrate into downstream metabolites.[2] This document provides a detailed protocol for using (R)-[^{13}C]mevalonate to study the mevalonate (MVA) pathway, a critical metabolic route for the biosynthesis of isoprenoids like cholesterol and other essential molecules.[3] The MVA pathway begins with acetyl-CoA and proceeds through the key intermediate mevalonate.[3] Supplying cells with ^{13}C -labeled mevalonate allows for the precise tracking of carbon flux through this pathway and the quantification of isoprenoid biosynthesis. This analysis is typically performed using mass spectrometry (MS) or nuclear magnetic resonance (NMR) spectroscopy to detect the mass shift imparted by the ^{13}C isotope.[1][2]

Biochemical Pathway: The Mevalonate Pathway

The mevalonate pathway is a fundamental metabolic cascade responsible for producing isopentenyl pyrophosphate (IPP) and dimethylallyl pyrophosphate (DMAPP), the universal building blocks for all isoprenoids.[3] The pathway commences with the condensation of three acetyl-CoA molecules to form 3-hydroxy-3-methylglutaryl-CoA (HMG-CoA), which is then reduced to mevalonate by the rate-limiting enzyme, HMG-CoA reductase.[3] Subsequent phosphorylation and decarboxylation steps convert mevalonate into IPP, which can be isomerized to DMAPP.





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